

How to prepare VER-49009 stock solution in DMSO

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Compound of Interest

Compound Name: **VER-49009**

Cat. No.: **B1684359**

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Technical Support Center: VER-49009

This technical support guide provides detailed instructions and troubleshooting advice for the preparation of **VER-49009** stock solutions in DMSO for use in research and drug development.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **VER-49009**?

A1: The recommended solvent for preparing a stock solution of **VER-49009** is dimethyl sulfoxide (DMSO). **VER-49009** is highly soluble in DMSO but is insoluble in water and ethanol^{[1][2][3]}.

Q2: What is the maximum solubility of **VER-49009** in DMSO?

A2: The reported solubility of **VER-49009** in DMSO varies slightly between suppliers but is generally high. Reported values include 77 mg/mL (198.54 mM) and 100 mg/mL (257.85 mM) ^{[1][2][3]}. It is recommended to prepare stock solutions at a concentration lower than the maximum solubility to ensure complete dissolution.

Q3: What is a typical stock solution concentration for **VER-49009** in DMSO?

A3: A common stock solution concentration for **VER-49009** is 10 mM in DMSO^[4]. However, the optimal concentration for your experiments may vary. It is advisable to prepare a high-concentration stock that can be easily diluted to the desired working concentration. For cell-

based assays, it is recommended to prepare a stock solution that is at least 1000 times more concentrated than the final working solution[3].

Q4: How should I store the **VER-49009** stock solution?

A4: Once prepared, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. The aliquots should be stored at -20°C for up to one year or at -80°C for up to two years[4].

Experimental Protocol: Preparing a 10 mM **VER-49009** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 10 mM **VER-49009** stock solution in DMSO.

Materials:

- **VER-49009** powder (Molecular Weight: 387.82 g/mol)
- Anhydrous/fresh DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette and sterile tips
- Vortex mixer
- Optional: Sonicator

Procedure:

- Calculate the required mass of **VER-49009**:
 - To prepare 1 mL of a 10 mM solution, you will need 3.878 mg of **VER-49009**.
 - Calculation: $0.01 \text{ mol/L} * 0.001 \text{ L} * 387.82 \text{ g/mol} = 0.003878 \text{ g} = 3.878 \text{ mg}$
- Weigh the **VER-49009** powder:

- Carefully weigh out 3.878 mg of **VER-49009** powder and place it into a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of fresh, anhydrous DMSO to the tube containing the **VER-49009** powder[2].
- Dissolve the compound:
 - Vortex the solution vigorously until the powder is completely dissolved.
 - If the compound does not dissolve easily, sonication can be used to aid dissolution[3].
- Aliquot and store:
 - Once the **VER-49009** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C or -80°C.

Troubleshooting Guide

Issue 1: The **VER-49009** powder is not dissolving completely in DMSO.

- Possible Cause 1: The concentration of the stock solution is too high, exceeding the solubility limit.
 - Solution: Try preparing a more dilute stock solution.
- Possible Cause 2: The DMSO used has absorbed moisture, which can reduce the solubility of the compound[2].
 - Solution: Use fresh, anhydrous DMSO.
- Possible Cause 3: Insufficient mixing.
 - Solution: Continue to vortex the solution. If necessary, use a sonicator to aid dissolution[3]. Gentle warming in a water bath may also help, but be cautious of potential compound degradation.

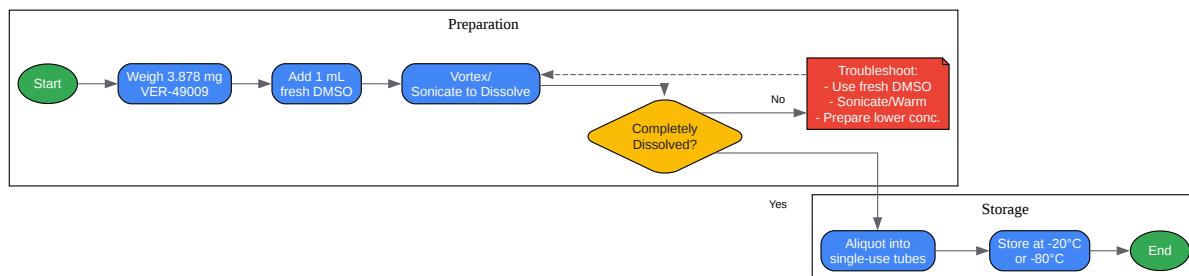
Issue 2: The stock solution appears cloudy or has precipitates after storage.

- Possible Cause 1: The stock solution was not stored properly and may have undergone freeze-thaw cycles.
 - Solution: Always aliquot the stock solution into single-use volumes to avoid repeated freezing and thawing.
- Possible Cause 2: The compound has precipitated out of solution at low temperatures.
 - Solution: Before use, allow the aliquot to thaw completely at room temperature and vortex to ensure the compound is fully redissolved. If precipitation persists, gentle warming and sonication may be necessary.

Data Presentation

Parameter	Value	Reference
Molecular Weight	387.82 g/mol	[1]
Solubility in DMSO	77 mg/mL (198.54 mM)	[1] [2]
100 mg/mL (257.85 mM)	[3]	
Solubility in Water	Insoluble	[1] [2]
Solubility in Ethanol	Insoluble	[1] [2]
Recommended Stock Concentration	10 mM	[4]
Stock Solution Storage	-20°C for 1 year; -80°C for 2 years	[4]

Visualizations

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Caption: Workflow for preparing a **VER-49009** stock solution in DMSO.

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